

# An In-depth Technical Guide to 4-Bromo-2-ethoxybenzoic Acid

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## Compound of Interest

Compound Name: 4-Bromo-2-ethoxybenzoic acid

CAS No.: 89407-43-2

Cat. No.: B044604

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## Abstract

This technical guide provides a comprehensive overview of **4-Bromo-2-ethoxybenzoic acid** (CAS No. 89407-43-2), a halogenated aromatic carboxylic acid with significant potential as a versatile building block in medicinal chemistry and organic synthesis. While specific applications and biological activities of this particular molecule are not yet extensively documented in publicly accessible literature, its structural motifs are present in a variety of pharmacologically active compounds. This guide details its chemical properties, provides a robust, step-by-step synthesis protocol, and discusses its potential applications in drug discovery based on the established roles of related brominated and ethoxy-substituted benzoic acid derivatives. The document is intended to serve as a foundational resource for researchers interested in utilizing this compound for the synthesis of novel chemical entities.

## Introduction and Chemical Profile

**4-Bromo-2-ethoxybenzoic acid** is a disubstituted benzoic acid featuring a bromine atom at the 4-position and an ethoxy group at the 2-position. The strategic placement of these

functional groups offers multiple avenues for synthetic diversification. The bromine atom can participate in a wide range of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of carbon-carbon and carbon-heteroatom bonds. The ethoxy group, an electron-donating moiety, influences the electronic properties of the aromatic ring and can participate in hydrophobic interactions within biological targets. The carboxylic acid group provides a handle for amide bond formation, esterification, and other derivatizations, making it a valuable scaffold for library synthesis.

Table 1: Chemical and Physical Properties of **4-Bromo-2-ethoxybenzoic acid**



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Synthesis and Experimental Protocols

The synthesis of **4-Bromo-2-ethoxybenzoic acid** can be efficiently achieved through a two-step process: the synthesis of the ethyl ester precursor followed by its hydrolysis.

### Proposed Synthesis of Ethyl 4-bromo-2-ethoxybenzoate (Precursor)

While a specific protocol for ethyl 4-bromo-2-ethoxybenzoate is not readily available, a reliable synthesis can be adapted from the established procedure for the analogous methyl ester, 4-bromo-2-methoxybenzoic acid, by substituting the corresponding ethylating agent. The proposed starting material is 4-bromo-2-hydroxybenzoic acid.

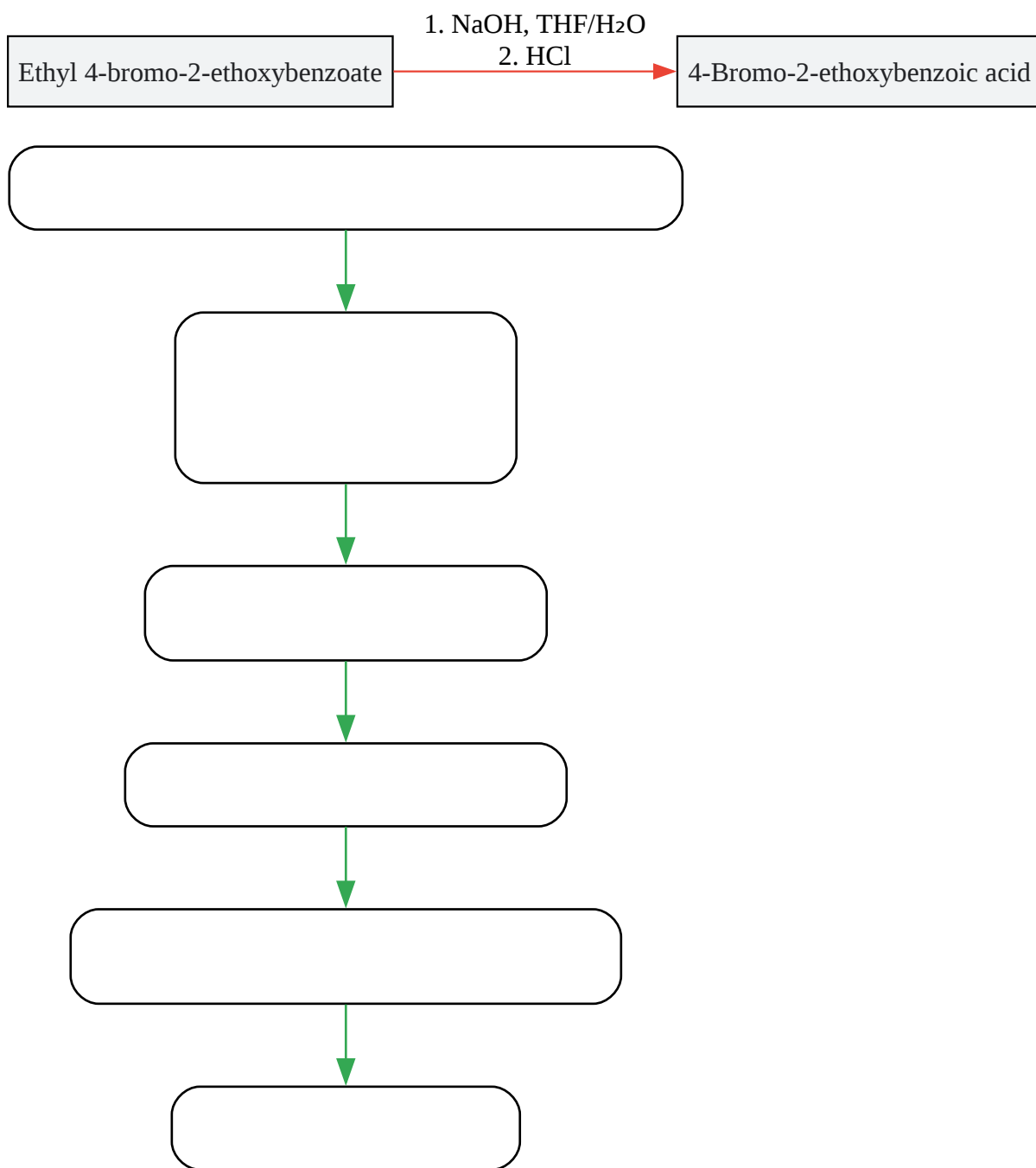
Reaction Scheme:



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## Sources

- [1. 4-Bromo-2-ethoxybenzoic acid synthesis - chemicalbook \[chemicalbook.com\]](#)
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